

Alorac: Application Notes and Protocols for Controlled Environment Studies

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Compound of Interest

Compound Name: Alorac

Cat. No.: B095763

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Initial investigations into the usability of **Alorac** for controlled environment studies have revealed a critical misidentification of the compound's primary application. Search results indicate that **Alorac** is not a pharmaceutical agent intended for clinical or preclinical research in controlled settings, but rather a plant growth regulator and herbicide.^[1] This document aims to clarify the existing information on **Alorac** and explain the absence of data related to its use in drug development and controlled environment studies for that purpose.

Alorac: Chemical and Physical Properties

Alorac is a synthetic, halogenated aliphatic compound.^[1] Its chemical formula is $C_5HCl_5O_3$, and its IUPAC name is (2Z)-2,3,5,5,5-pentachloro-4-oxopent-2-enoic acid.^{[2][3]}

Property	Value	Reference
Molecular Formula	$C_5HCl_5O_3$	^{[3][4]}
Molecular Weight	286.32 g/mol	^{[3][4]}
CAS Registry Number	19360-02-2	^{[2][3]}
Physical State	Not specified, often formulated as a 50% water-dispersible granular	^[1]
Mode of Action	Gibberellin biosynthesis inhibitor	^[1]

Formulation and Commercial Availability

Alorac has been commercially available, often formulated as a 50% water-dispersible granular product.^[1] It was first introduced for agricultural use in the early 2000s.^[1] While it may be considered obsolete in some regions, it might still be available in certain countries.^[1]

Mechanism of Action

The primary mechanism of action identified for **Alorac** is the inhibition of gibberellin biosynthesis in plants.^[1] Gibberellins are plant hormones that regulate various developmental processes, including stem elongation, germination, dormancy, flowering, and leaf and fruit senescence. By inhibiting the synthesis of these hormones, **Alorac** acts as a plant growth regulator.

Controlled Environment Studies: A Lack of Relevant Data

A thorough review of publicly available scientific literature and databases reveals no evidence of **Alorac** being used in controlled environment studies within the context of drug development or for administration to humans or animals. The term "controlled environment" in relation to **Alorac** would pertain to agricultural research settings, such as greenhouses or growth chambers, to study its effects on plants.^{[5][6][7][8][9]}

The search for clinical trials or a mechanism of action related to human or animal physiology for a compound named "**Alorac**" did not yield any relevant results. The retrieved information pertained to other, unrelated pharmaceutical agents.

Conclusion

Based on the available data, **Alorac** is a herbicide and plant growth regulator. There is no scientific basis to support its use in controlled environment studies for pharmaceutical or clinical research purposes. The creation of detailed application notes, experimental protocols, and signaling pathway diagrams for **Alorac** in the context of drug development is not possible due to the complete absence of relevant research. Researchers and scientists are advised to verify the identity and intended application of chemical compounds before planning experimental studies.

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References

- 1. Alorac [sitem.herts.ac.uk]
- 2. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 3. Alorac | C5HCl5O3 | CID 20056888 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. GSRS [gsrs.ncats.nih.gov]
- 5. Home | Controlled Environment Agriculture Center [ceac.arizona.edu]
- 6. ialr.org [ialr.org]
- 7. The future potential of controlled environment agriculture - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. fieldreport.caes.uga.edu [fieldreport.caes.uga.edu]
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